

A Comparative Guide to Certified Reference Materials for 9-Nitrophphenanthrene

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Compound of Interest

Compound Name: 9-Nitrophphenanthrene

Cat. No.: B1214095

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For researchers, scientists, and drug development professionals engaged in the analysis of nitrated polycyclic aromatic hydrocarbons (nitro-PAHs), the accuracy and reliability of analytical measurements are paramount. Certified Reference Materials (CRMs) of **9-Nitrophphenanthrene** serve as an indispensable tool for method validation, calibration, and quality control. This guide provides an objective comparison of commercially available **9-Nitrophphenanthrene** CRMs, supported by a summary of their key characteristics and detailed experimental protocols for their application.

Comparison of 9-Nitrophphenanthrene Certified Reference Materials

Obtaining comprehensive, publicly available Certificates of Analysis (CoA) with detailed quantitative data for direct comparison can be challenging. However, based on product specifications and quality accreditations from leading suppliers, the following table summarizes the key features of **9-Nitrophphenanthrene** CRMs from AccuStandard, LGC Standards (distributing Dr. Ehrenstorfer products), and Chiron. It is recommended to request lot-specific CoAs directly from the suppliers for complete and current data.

Feature	AccuStandard	LGC Standards (Dr. Ehrenstorfer)	Chiron
Product Number	R-020N (Neat), R-020S (Solution)	DRE-L20966600CY (Solution)	2204.14-10MG (Neat)
Format	Neat solid or 100 µg/mL in Toluene ^{[1][2]}	10 µg/mL in Cyclohexane ^[3]	Neat solid ^[4]
Certified Value	Gravimetrically prepared	10 µg/mL	Not specified on product page
Uncertainty	Request from supplier	Request from supplier	Request from supplier
Purity	Request from supplier	Request from supplier	Request from supplier
Traceability	To NIST	To SI units through a national metrology institute	Information available upon request
ISO Accreditation	ISO 17034, ISO/IEC 17025, ISO 9001 ^[5]	ISO 17034, ISO/IEC 17025 ^[3]	ISO 17025, ISO 9001 ^[4]
Homogeneity Data	Request from supplier	Request from supplier	Request from supplier
Stability Data	Request from supplier	Request from supplier	Request from supplier

Experimental Protocols

Accurate quantification of **9-Nitrophenanthrene** requires robust analytical methodologies. Below are detailed protocols for common analytical techniques used for the analysis of this compound, which can be adapted for use with the aforementioned CRMs.

Purity Assessment and Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for the determination of **9-Nitrophenanthrene** in various matrices and for assessing the purity of the neat CRM.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent

Materials:

- **9-Nitrophenanthrene CRM**
- High-purity solvents (e.g., Toluene, Dichloromethane)
- Internal Standard (IS), e.g., 2-Nitrofluorene-d9

Procedure:

- Standard Preparation:
 - Accurately weigh a known amount of the neat **9-Nitrophenanthrene CRM** and dissolve it in a suitable solvent (e.g., Toluene) to prepare a stock solution of known concentration.
 - For solution-based CRMs, use as provided or dilute as necessary.
 - Prepare a series of calibration standards by serial dilution of the stock solution.
 - Spike each calibration standard and sample with the internal standard at a constant concentration.
- GC-MS Conditions:
 - Injector Temperature: 280 °C
 - Injection Mode: Splitless (1 μ L)
 - Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 300 °C
 - Hold: 10 minutes at 300 °C

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- MS Transfer Line Temperature: 290 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - **9-Nitrophenanthrene**: m/z 223 (quantification ion), 193, 165 (qualifier ions)
 - Internal Standard: Monitor appropriate ions for the chosen IS.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of **9-Nitrophenanthrene** to the peak area of the internal standard against the concentration of the calibration standards.
 - Determine the concentration of **9-Nitrophenanthrene** in the samples by interpolating their peak area ratios from the calibration curve.
 - For purity assessment of a neat CRM, analyze a known concentration and compare the measured concentration to the theoretical concentration.

Analysis in Environmental Samples by High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD)

This method is particularly useful for the analysis of **9-Nitrophenanthrene** in environmental samples due to its sensitivity and selectivity, especially after a reduction step to a fluorescent derivative.[\[6\]](#)

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC)

- Fluorescence Detector (FLD)
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Post-column reduction system (optional but recommended for enhanced sensitivity)

Materials:

- **9-Nitrophenanthrene CRM**
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Reducing agent for post-column derivatization (e.g., sodium borohydride)

Procedure:

- Sample Preparation (e.g., Soil Sample):[\[6\]](#)
 - Extract a known amount of the soil sample with a suitable solvent (e.g., dichloromethane) using ultrasonication or accelerated solvent extraction (ASE).
 - Concentrate the extract and perform a clean-up step using solid-phase extraction (SPE) to remove interfering matrix components.
 - The cleaned-up extract can be reconstituted in the mobile phase.
- HPLC-FLD Conditions:
 - Mobile Phase: Isocratic or gradient elution with Acetonitrile and Water. A typical starting condition could be 60:40 (Acetonitrile:Water).
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Injection Volume: 20 µL

- Fluorescence Detection:
 - Excitation Wavelength: 254 nm
 - Emission Wavelength: 444 nm^[6]
 - (Note: These wavelengths are for the reduced amino-phenanthrene derivative. If a post-column reduction is not used, direct fluorescence detection of **9-Nitrophenanthrene** may be less sensitive).
- Calibration and Quantification:
 - Prepare a series of calibration standards from the **9-Nitrophenanthrene** CRM in the mobile phase.
 - Inject the standards and the prepared samples into the HPLC system.
 - Construct a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of **9-Nitrophenanthrene** in the samples from the calibration curve.

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for the structural confirmation of the **9-Nitrophenanthrene** CRM.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)

Materials:

- **9-Nitrophenanthrene** CRM (neat solid)
- Deuterated solvent (e.g., CDCl₃, DMSO-d₆)

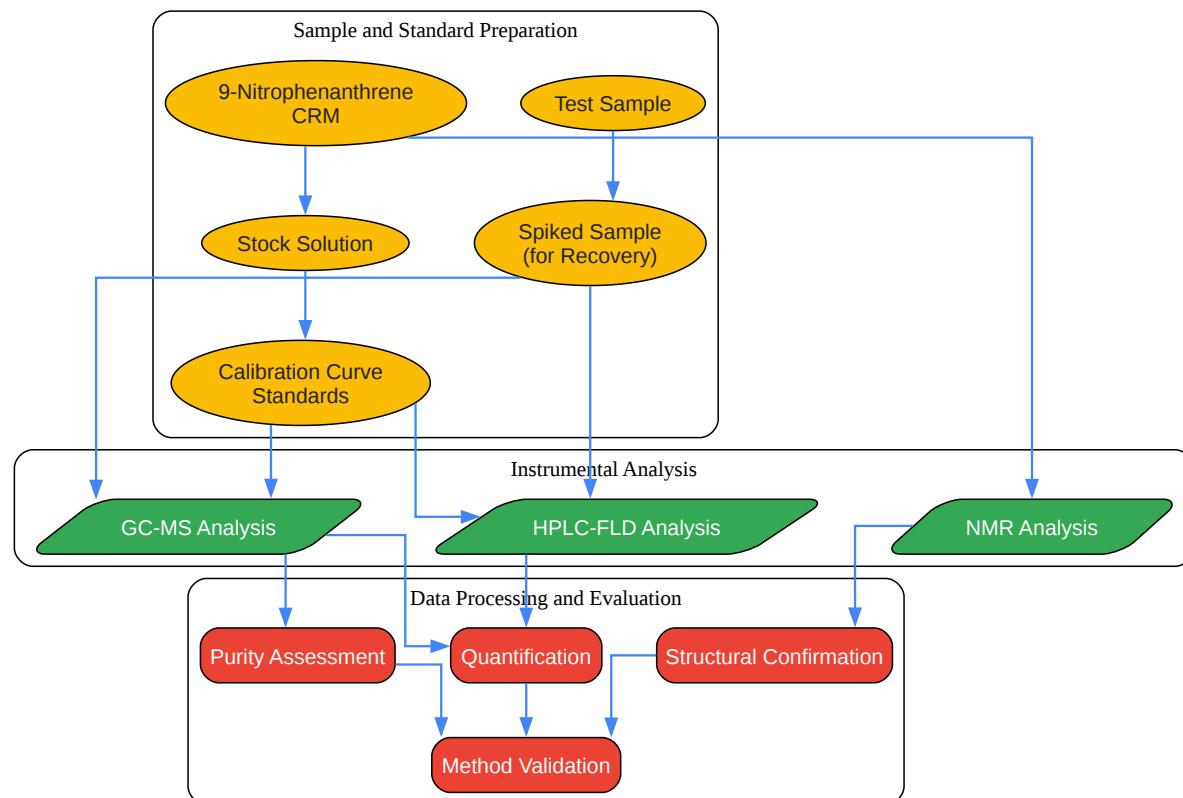
- NMR tubes

Procedure:

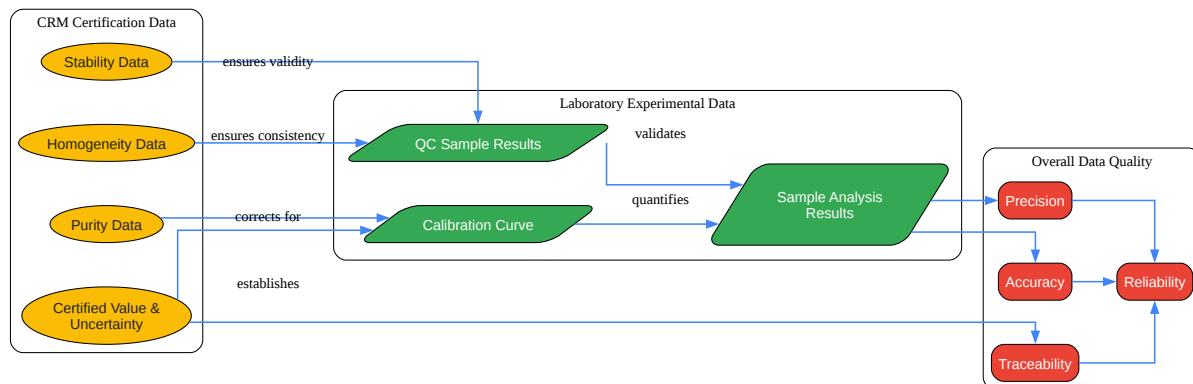
- Sample Preparation:
 - Dissolve an appropriate amount of the **9-Nitrophenanthrene** CRM in the chosen deuterated solvent in an NMR tube.
- NMR Acquisition:
 - Acquire ¹H NMR and ¹³C NMR spectra according to standard instrument protocols.
- Spectral Interpretation:
 - ¹H NMR: The spectrum should exhibit a complex multiplet pattern in the aromatic region (typically δ 7.5-9.0 ppm) consistent with the structure of **9-Nitrophenanthrene**. The integration of the signals should correspond to the 9 aromatic protons.
 - ¹³C NMR: The spectrum should show 14 distinct signals in the aromatic region, corresponding to the 14 carbon atoms of the phenanthrene ring system. The chemical shifts will be influenced by the nitro group.

Analytical Workflow and Data Relationships

The following diagrams illustrate the logical flow of analyzing a sample using a **9-Nitrophenanthrene** CRM and the relationship between different analytical data for ensuring data quality.

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Caption: A typical analytical workflow for using a **9-Nitrophenanthrene CRM**.



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Caption: The relationship between CRM data and experimental results for data quality.

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